

Personal protective equipment for handling Ac-ANW-AMC

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Compound of Interest

Compound Name: Ac-ANW-AMC

Cat. No.: B12401284

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Essential Safety and Handling Guide for Ac-ANW-AMC

For Researchers, Scientists, and Drug Development Professionals: Your Go-To Resource for Laboratory Safety and Chemical Handling of **Ac-ANW-AMC**.

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Ac-ANW-AMC**, a fluorogenic substrate for the $\beta 5i$ /LMP7 subunit of the 20S immunoproteasome.[1][2][3] Adherence to these procedures is critical to ensure personal safety and maintain experimental integrity.

Hazard Identification and First Aid

While **Ac-ANW-AMC** is not classified as hazardous under the Globally Harmonized System (GHS), it may cause irritation to the mucous membranes, upper respiratory tract, eyes, and skin.[4] Inhalation, ingestion, or skin absorption may be harmful.[4] The chemical, physical, and toxicological properties have not been fully investigated.

First Aid Measures

Scenario	Immediate Action
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen or artificial respiration by trained personnel and seek immediate medical attention.
Skin Contact	Wash the affected area with plenty of water and remove contaminated clothing. If symptoms occur, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water while holding eyelids open. Seek professional medical examination.
Ingestion	If the person is conscious, wash out their mouth with water. Do not give anything by mouth to an unconscious person and seek immediate medical attention.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **Ac-ANW-AMC** to prevent exposure.

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gloves (e.g., heavy rubber gloves).
Eye Protection	Safety goggles or a face shield.
Respiratory Protection	A NIOSH-approved self-contained breathing apparatus or respirator should be worn, especially when handling the powder form, to avoid breathing dust.
Body Protection	A complete protective suit, coveralls, or lab coat.
Foot Protection	Chemical-resistant, steel-toe boots or shoes.

Handling and Storage

Safe Handling Procedures:

- Ensure adequate ventilation in the work area.
- Avoid breathing dust.
- Do not eat, drink, or smoke when using this product.
- Prepare a stock solution (e.g., $\geq 10\text{mM}$ in DMSO) and consider making multiple aliquots to avoid repeated freeze-thaw cycles.

Storage Conditions:

- Upon receipt, store the unopened product at -20°C to -70°C in a manual defrost freezer.
- Stock solutions should be stored at -20°C or -80°C and protected from light.
- Avoid repeated freeze-thaw cycles.

Storage Temperature	Shelf Life of Stock Solution
-20°C	Up to 1 month (protect from light).
-80°C	Up to 6 months.

Disposal Plan

Dispose of **Ac-ANW-AMC** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Avoid release to the environment.

Experimental Protocol: Proteasome Activity Assay

Ac-ANW-AMC is a fluorogenic substrate used to measure the chymotrypsin-like activity of the immunoproteasome. Upon cleavage by the $\beta 5\text{i/LMP7}$ subunit, fluorescent 7-amino-4-methylcoumarin (AMC) is released.

Key Experimental Parameters:

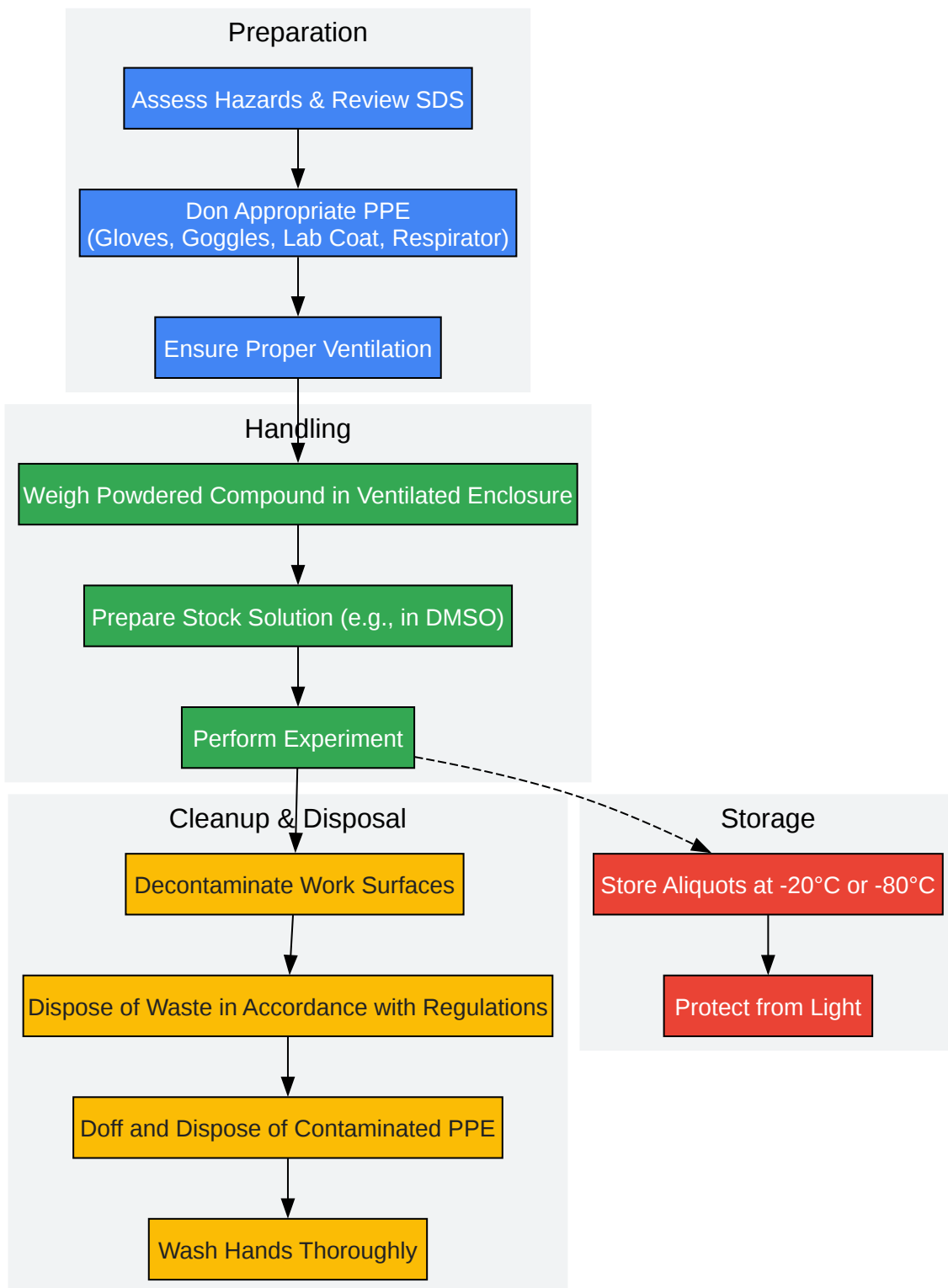
Parameter	Value
Excitation Wavelength	340-360 nm
Emission Wavelength	440-460 nm
Working Concentration	10-50 μ M
Solubility	Soluble in DMSO (e.g., 10mM)

General Procedure:

- Lyse cells in a suitable proteasome activity lysis buffer.
- Homogenize the cell lysates.
- Centrifuge the lysates to pellet cell debris.
- Determine the protein concentration of the supernatant.
- In a 96-well plate, mix the cell lysate with **Ac-ANW-AMC** substrate.
- Measure the fluorescence kinetically at 37°C using a fluorometer set to the appropriate excitation and emission wavelengths.

Safety and Handling Workflow

Ac-ANW-AMC Safe Handling Workflow



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Caption: Workflow for the safe handling of **Ac-ANW-AMC**.

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